

# alpha-casozepine placebo-controlled study

## behavioral measures

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### Compound Focus: alpha-Casozepine

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## Summary of Placebo-Controlled Studies on Alpha-Casozepine

The table below consolidates key findings from clinical studies on **alpha-casozepine** in cats and dogs.

Subject	Study Duration & Design	Dosage	Key Behavioral & Physiological Measures	Outcomes vs. Placebo
Cats [1] [2]	4 weeks (tests at 2w & 4w); Parallel-group, controlled diet trial		Diet supplemented with <b>alpha-casozepine</b> & L-tryptophan   <b>Open-Field Test (OFT)</b> : Inactivity duration, inactivity frequency. <b>Human Interaction Test (HIT)</b> : Approach behavior. <b>Home Room Test</b> : Response to unfamiliar person.   <b>Significant reduction</b> in anxiety-related behaviors in OFT (inactivity duration). <b>No significant difference</b> in fear response during HIT or Home Room Test [1] [2].	
Cats [3]	3-6 days; Randomized, placebo-controlled, partially double-blind	Low dose (15 mg/kg) & High dose (75 mg/kg)	<b>Fecal Cortisol Metabolites (FCMs)</b> : Stress hormone levels. <b>Physiological reactions</b> : Sweaty paws, respiratory rate, pupils, panting, vocalization (assessed by owners/vets).   <b>Significant inhibition</b> of sweaty paws with high dose. Small, <b>non-significant</b> reduction in FCM levels [3].	
Dogs [4] [5]	56 days; Controlled trial vs. active control (selegiline)	15 mg/kg (as part of Zylkene)	<b>Emotional Disorders Evaluation in Dogs (EDED) Scale</b> : Owner-assessed anxiety score.   <b>Equivalent efficacy</b> to selegiline in reducing EDED scores; no	

statistical difference between treatments [4] [5]. | **Dogs** [6] | Single dose, cross-over; Blend with other active ingredients | Combined with 2 mg/kg CBD & L-Tryptophan | **Serum Cortisol:** Change in response to stressor (car travel). Heart rate, activity, posture, other stress-related behaviors. | Blend resulted in a **significantly smaller increase** in cortisol post-stress compared to placebo. No other significant effects on other measures were observed [6]. |

## Detailed Experimental Protocols

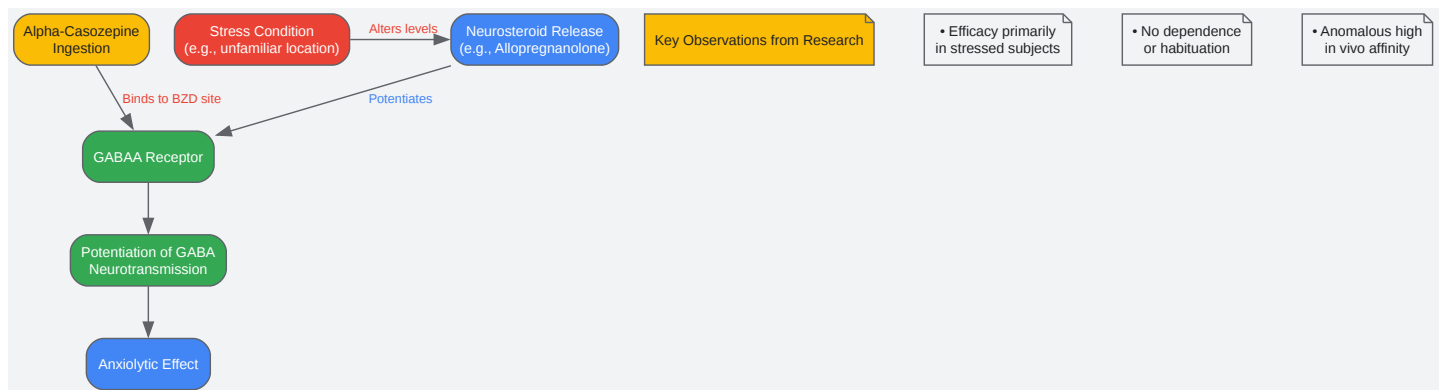
For researchers, the methodologies from key studies are detailed below:

- **Cats - Landsberg et al. (2017) [1] [2]**
  - **Subjects:** 24 cats pre-classified as mildly or markedly fearful.
  - **Design:** After a 2-week adaptation on a control diet, cats were divided into two groups with equivalent anxiety levels. The test group received a diet supplemented with **alpha-casozepine** and L-tryptophan (Royal Canin Feline Calm), while the control group remained on the standard diet for 4 weeks.
  - **Behavioral Tests:**
    - **Open-Field Test (OFT):** The cat was placed in an unfamiliar, empty room (2.74m x 3.66m) for 10 minutes. Behavior was recorded by three cameras, and **inactivity duration and frequency** were measured as indicators of anxiety.
    - **Human Interaction Test (HIT):** The cat's response to an unfamiliar person in the test room was analyzed.
    - **Home Room Test:** A person entered the cat's home room to evaluate its response.
- **Cats - "Cats at the Vet" (2020) [3]**
  - **Subjects:** 60 adult client-owned cats.
  - **Design:** A randomized, partial double-blind, placebo-controlled study. Cats received either a low dose, high dose, or a placebo (fructose capsule) for 3-6 days before a veterinary checkup.
  - **Measures:**
    - **Physiological: Fecal cortisol metabolites (FCMs)** were measured non-invasively to assess adrenocortical activity.
    - **Behavioral:** Owners and veterinarians assessed physiological reactions (sweaty paws, respiratory rate, pupils, panting, vocalization) at home, in the waiting area, and in the examination room.
- **Dogs - Beata et al. (2007) [4] [5]**

- **Subjects:** 38 dogs with anxiety disorders, recruited by certified behaviorists.
- **Design:** A 56-day trial comparing **alpha-casozepine** (Zylkene) against selegiline hydrochloride (Selgian, Anipryl), a reference anxiolytic molecule.
- **Measures:** The primary outcome was the change in the **Emotional Disorders Evaluation in Dogs (EDED) score**, a scale used to quantify anxiety severity. Owner assessments were also collected.

## Proposed Mechanism of Action

The following diagram illustrates the hypothesized anxiolytic pathway of **alpha-casozepine** based on the research.



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The proposed mechanism suggests that **alpha-casozepine**'s anxiolytic effects are context-dependent and may involve complex interactions with neurosteroids, which could explain its favorable safety profile compared to classical benzodiazepines [7].

## Key Insights for Researchers

- **Context-Dependent Efficacy: Alpha-casozepine** appears most effective in reducing **non-specific anxiety** (e.g., in novel environments like an open-field test) rather than fear triggered by specific, potent stimuli like unfamiliar people [1] [2]. This aligns with its proposed stress-dependent mechanism.
- **Synergistic Potential:** Research indicates potential for use in combination therapies. One study found that a blend of **alpha-casozepine** with L-tryptophan and CBD produced a significant reduction in cortisol response in dogs, suggesting possible synergistic effects [6].
- **Safety Profile:** A consistent finding across studies is the absence of reported side effects, dependence, or habituation, which is a significant advantage over traditional anxiolytics like diazepam [7] [8].

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